

FAQ & Technical Guide: Sonolisib (PX-866)

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Compound Focus: Sonolisib

CAS No.: 502632-66-8

Cat. No.: S548420

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1. What is Sonolisib's primary mechanism of action? Sonolisib is an irreversible, pan-isoform inhibitor of Class IA Phosphatidylinositol 3-Kinase (PI3K). It potently inhibits all catalytic isoforms of Class I PI3K, thereby blocking the PI3K/AKT/mTOR signaling pathway—a key driver of cell survival, growth, and proliferation that is frequently dysregulated in cancer [1] [2].

2. What is the potency (IC50) of Sonolisib against different PI3K isoforms? The inhibitory profile of Sonolisib against various Class I PI3K isoforms is summarized in the table below.

| PI3K Isoform | IC50 Value |
|--------------------------------|------------|
| p110 α | 0.1 nM |
| p110 δ | 2.9 nM |
| p120 γ (PI3K γ) | 1.0 nM |

Table: Isoform-specific inhibitory concentration (IC50) of Sonolisib. Data synthesized from source [3].

3. How does Sonolisib work in a cellular context? The following diagram illustrates the signaling pathway targeted by Sonolisib and its subsequent cellular effects.

4. What is a general protocol for in vitro cell-based assays with Sonolisib? Below is a representative methodology for assessing Sonolisib's activity in cancer cell lines [3] [4].

- **Objective:** To evaluate the effect of **Sonolisib** on inhibiting the PI3K/AKT pathway and cell viability in susceptible tumor cell populations.
- **Key Steps:**
 - **Cell Line Selection:** Use cancer cell lines relevant to your research (e.g., colorectal, breast, prostate, glioblastoma).
 - **Compound Preparation:**
 - Prepare a stock solution in DMSO. **Note: Sonolisib** is an irreversible inhibitor; ensure consistent exposure times.
 - Create working concentrations by diluting in cell culture medium. A common range for testing is from nanomolar (nM) to low micromolar (μ M) concentrations.
 - **Cell Treatment:** Treat cells with **Sonolisib** and appropriate controls (e.g., DMSO vehicle).
 - **Downstream Analysis:**
 - **Western Blot:** Analyze lysates for reduction in phosphorylated AKT (p-AKT) and other pathway components to confirm target engagement.
 - **Viability Assays:** Use assays like MTT or Crystal Violet after 72 hours to measure inhibition of cell growth.
 - **Apoptosis Assays:** Employ flow cytometry (Annexin V/PI staining) to detect induction of apoptosis.

5. What is a notable non-traditional effect of Sonolisib? Recent research has identified **Sonolisib** as a **senolytic** agent. It can selectively induce apoptotic cell death in **senescent tumor cells** that have been induced by DNA-damaging agents like radiation or chemotherapy, while having a lesser effect on proliferating cells [4]. This suggests potential applications in combination therapies to eliminate treatment-resistant senescent cells.

Important Technical Notes

- **Specific Experimental Protocols:** The search results do not contain highly detailed, step-by-step protocols for every potential experiment. The provided methodology is a generalized framework based on cited literature.
- **Troubleshooting Common Issues:** Direct information on troubleshooting specific experimental problems (e.g., lack of efficacy, high cytotoxicity) was not available in the searched literature. Researchers are advised to optimize concentrations, exposure times, and validate pathway inhibition in their specific model systems.

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References

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